

"Keap1-Nrf2-IN-10" experimental protocol for cell culture

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Compound of Interest

Compound Name: Keap1-Nrf2-IN-10

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Application Notes and Protocols for Keap1-Nrf2-IN-10

For Researchers, Scientists, and Drug Development Professionals

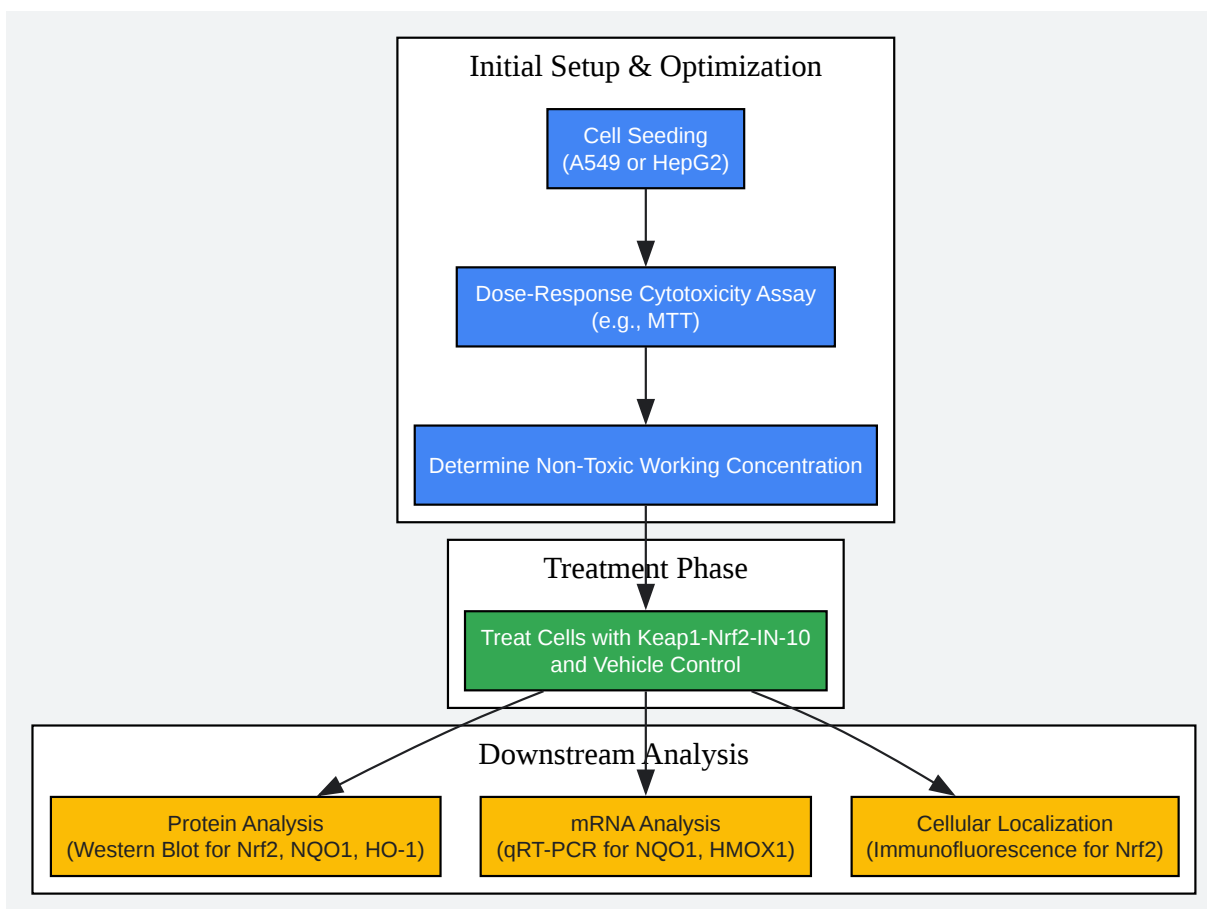
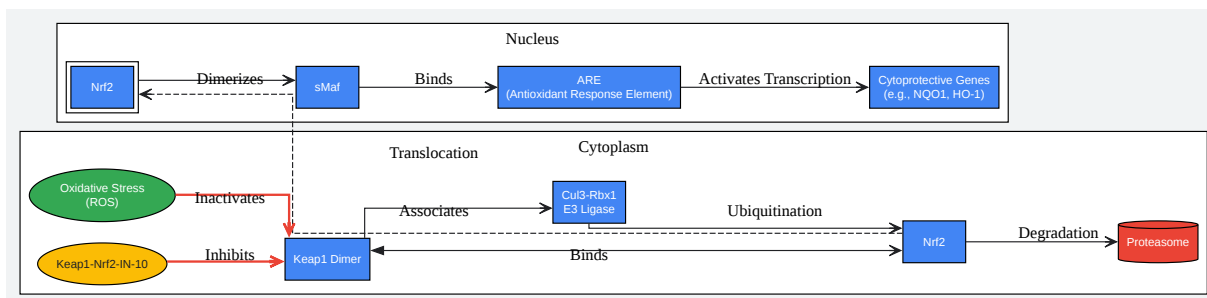
Introduction

The Keap1-Nrf2 signaling pathway is a critical regulator of cellular defense against oxidative and electrophilic stress.^{[1][2][3][4][5]} Under basal conditions, the Kelch-like ECH-associated protein 1 (Keap1) targets the transcription factor Nuclear factor erythroid 2-related factor 2 (Nrf2) for ubiquitination and subsequent proteasomal degradation.^{[1][2][6][7]} Upon exposure to stressors, this interaction is disrupted, leading to Nrf2 stabilization, nuclear translocation, and the activation of antioxidant response element (ARE)-dependent gene expression.^{[8][9][10][11]} This cascade upregulates a suite of cytoprotective genes, including NAD(P)H quinone oxidoreductase 1 (NQO1) and Heme oxygenase 1 (HO-1).

Keap1-Nrf2-IN-10 is a potent, cell-permeable small molecule inhibitor of the Keap1-Nrf2 protein-protein interaction (PPI). By binding to Keap1, it prevents the ubiquitination of Nrf2, leading to its accumulation and the subsequent activation of the Nrf2-ARE pathway. These application notes provide detailed protocols for the use of **Keap1-Nrf2-IN-10** in cell culture to study the activation of the Nrf2 signaling pathway.

Mechanism of Action: Keap1-Nrf2 Signaling Pathway

The following diagram illustrates the Keap1-Nrf2 signaling pathway and the mechanism of action for **Keap1-Nrf2-IN-10**.



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